

A Technical Guide to the Solubility of Chitotriose Trihydrochloride

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Compound of Interest

Compound Name: Chitotriose trihydrochloride

Cat. No.: B12420981

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **chitotriose trihydrochloride** in various common laboratory solvents. The information is tailored for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's properties for experimental design and formulation.

Core Data Presentation: Solubility Profile

The solubility of **chitotriose trihydrochloride** is crucial for its application in various research and development settings. While explicit quantitative data for **chitotriose trihydrochloride** is not widely published for all solvents, this guide compiles the best available information and provides estimates based on structurally similar compounds.

| Solvent | Chemical Formula | Type | Estimated Solubility (at 25°C) | Citation |
|---|--|----------------|--------------------------------|----------|
| Water | H ₂ O | Polar Protic | ≥ 50 mg/mL | |
| Dimethyl Sulfoxide (DMSO) | (CH ₃) ₂ SO | Polar Aprotic | ~15 mg/mL | |
| Dimethylformamide (DMF) | (CH ₃) ₂ NC(O)H | Polar Aprotic | ~20 mg/mL | |
| Phosphate-Buffered Saline (PBS, pH 7.2) | - | Aqueous Buffer | ~3 mg/mL | |
| Ethanol | C ₂ H ₅ OH | Polar Protic | Low / Sparingly Soluble | |
| Methanol | CH ₃ OH | Polar Protic | Low / Sparingly Soluble | |

Note on Solubility Estimates: The solubility data for DMSO, DMF, and PBS are based on the closely related compound N,N',N''-triacetylchitotriose. The solubility of **chitotriose trihydrochloride** is expected to be in a similar range. The solubility in water is estimated based on data for the larger oligosaccharide, chitotetraose tetrahydrochloride, which is soluble at 50 mg/mL; it is anticipated that the smaller chitotriose molecule will exhibit at least this level of solubility, if not greater. Due to the general principle of decreasing solubility of oligosaccharides with decreasing solvent polarity, **chitotriose trihydrochloride** is expected to have low solubility in ethanol and methanol.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific experimental conditions, the following are detailed methodologies for determining the solubility of **chitotriose trihydrochloride**.

Protocol 1: Gravimetric Method for Solubility Determination

This method is a straightforward approach to determine the solubility of a compound in a specific solvent at a given temperature.

Materials:

- **Chitotriose trihydrochloride**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Micro-pipettes
- Drying oven

Procedure:

- **Sample Preparation:** Add an excess amount of **chitotriose trihydrochloride** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the vial at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant using a pre-weighed, calibrated pipette.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed container and place it in a drying oven at a temperature that will evaporate the solvent without degrading the solute.

- **Mass Determination:** Once the solvent has completely evaporated, weigh the container with the dried solute.
- **Calculation:** The solubility is calculated using the following formula: $\text{Solubility (mg/mL)} = \frac{\text{Mass of dried solute in mg}}{\text{Volume of supernatant in mL}}$

Protocol 2: High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for accurate quantification of soluble **chitotriose trihydrochloride**, especially in complex mixtures.

Materials:

- **Chitotriose trihydrochloride**
- Solvent of interest
- HPLC system with a suitable detector (e.g., Refractive Index Detector - RID)
- Appropriate HPLC column (e.g., an amino-based column for carbohydrate analysis)
- Mobile phase (e.g., acetonitrile/water gradient)
- Standard solutions of **chitotriose trihydrochloride** of known concentrations

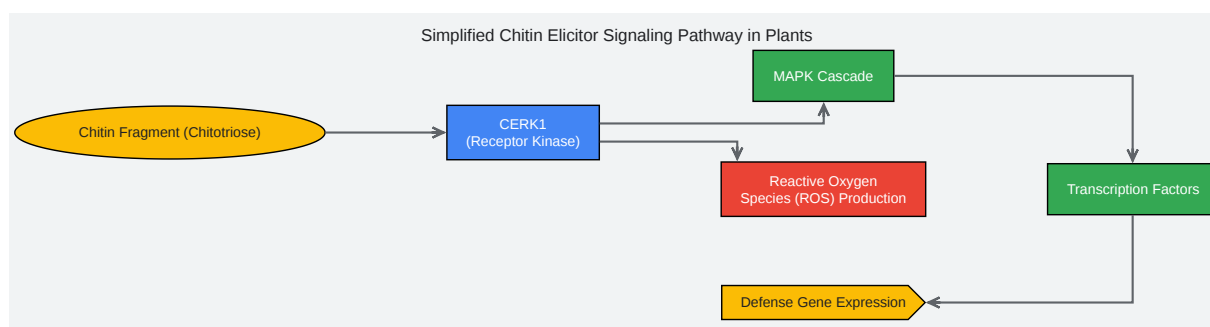
Procedure:

- **Standard Curve Generation:** Prepare a series of standard solutions of **chitotriose trihydrochloride** in the mobile phase. Inject these standards into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- **Sample Preparation and Equilibration:** Prepare a saturated solution of **chitotriose trihydrochloride** in the solvent of interest as described in the gravimetric method (Steps 1 and 2).
- **Phase Separation:** Centrifuge the saturated solution to pellet the excess solid.

- **Dilution:** Accurately dilute a known volume of the supernatant with the mobile phase to a concentration that falls within the range of the standard curve.
- **HPLC Analysis:** Inject the diluted sample into the HPLC system and record the peak area corresponding to **chitotriose trihydrochloride**.
- **Concentration Determination:** Use the calibration curve to determine the concentration of **chitotriose trihydrochloride** in the diluted sample.
- **Solubility Calculation:** Calculate the original concentration in the undiluted supernatant, which represents the solubility.

Visualization of Relevant Biological Pathways

Chitotriose, as a chitin oligomer, is known to be involved in plant immune responses by acting as an elicitor. The following diagram illustrates the simplified signaling pathway triggered by chitin fragments in plants.



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